

A Comparative Guide to the Sealing Performance of Butyl Rubber and Viton™

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Compound of Interest

Compound Name: Butyl rubber

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For Researchers, Scientists, and Drug Development Professionals

In the exacting environments of research, scientific laboratories, and pharmaceutical development, the integrity of seals is paramount to prevent contamination, ensure experimental accuracy, and maintain sterile conditions. The choice of elastomeric sealing material is therefore a critical decision. This guide provides a detailed comparison of the sealing performance of two commonly used elastomers: **Butyl rubber** (IIR) and Viton™ (a brand of FKM/FPM), supported by available experimental data and standardized testing protocols.

At a Glance: Key Performance Characteristics

Property	Butyl Rubber (IIR)	Viton™ (FKM/FPM)
Gas Permeability	Exceptionally Low	Low
Temperature Range	-40°C to 120°C (-40°F to 250°F)	-20°C to 200°C (-4°F to 392°F)
Chemical Resistance	Excellent resistance to ketones, acids, and alkalis. Good resistance to animal and vegetable fats, oils, and greases.	Excellent resistance to a broad spectrum of chemicals, including oils, fuels, lubricants, most mineral acids, and aliphatic and aromatic hydrocarbons.
Common Applications	Gas and vapor protection, seals in vacuum applications, diaphragms, gaskets, and bottle closures.	Seals for fuel and hydraulic systems, engines, pumps, valves, and applications in the automotive, aerospace, and pharmaceutical industries.

In-Depth Performance Analysis

Chemical Resistance

The chemical compatibility of a sealing material is crucial to prevent degradation and failure. Both **Butyl rubber** and Viton™ offer excellent resistance to a range of chemicals, but their strengths lie in different areas.

Summary of Chemical Resistance:

Chemical Class	Butyl Rubber (IIR)	Viton™ (FKM/FPM)
Acids (Dilute)	Excellent	Excellent
Acids (Concentrated)	Poor	Good to Excellent
Ketones (e.g., Acetone, MEK)	Excellent	Poor
Esters	Good	Poor
Alcohols	Good	Good
Aromatic Hydrocarbons (e.g., Benzene, Toluene)	Poor	Excellent
Chlorinated Solvents	Poor	Excellent
Petroleum Oils & Fuels	Poor	Excellent

Key Takeaways for Researchers:

- **Butyl rubber** is the preferred choice for applications involving ketones and esters, which are common solvents in organic synthesis and chromatography.
- Viton™ excels in environments with exposure to a wide range of hydrocarbons, oils, and corrosive acids, making it suitable for fuel lines, solvent delivery systems, and chemical processing.

Gas Permeability

Low gas permeability is a critical attribute for maintaining vacuum or a specific gaseous environment. **Butyl rubber** is renowned for its exceptionally low permeability to gases.

Qualitative Comparison of Gas Permeability:

Gas	Butyl Rubber (IIR)	Viton™ (FKM/FPM)
Air	Very Low	Low
Nitrogen	Very Low	Low
Oxygen	Very Low	Low
Carbon Dioxide	Very Low	Low
Helium	Very Low	Low

While specific, directly comparable quantitative data under identical conditions is scarce in publicly available literature, the general consensus is that **Butyl rubber** offers superior resistance to gas permeation compared to Viton™. For high-vacuum applications or long-term storage of gas samples, **Butyl rubber** seals are generally the more reliable option.

Temperature Stability and Sealing Performance

The operational temperature range significantly impacts the sealing ability of an elastomer, primarily through a property known as compression set. Compression set is the permanent deformation of a material after being subjected to a compressive stress for a given time and temperature. A lower compression set value indicates better sealing performance and longevity.

Operating Temperature Ranges:

Material	Low Temperature Usage	High Temperature Usage
Butyl Rubber (IIR)	-50°C (-75°F)	120°C (250°F)
Viton™ (FKM/FPM)	-23°C to -12°C (-10°F to 10°F)	204°C to 315°C (400°F to 600°F)

Compression Set Considerations:

- At elevated temperatures, both materials will exhibit an increase in compression set. However, Viton™ generally maintains a lower compression set at higher temperatures compared to **Butyl rubber**, making it more suitable for high-temperature sealing applications.

- Conversely, at very low temperatures, **Butyl rubber** retains its flexibility better than standard Viton™, which can become brittle.

Experimental Protocols for Performance Assessment

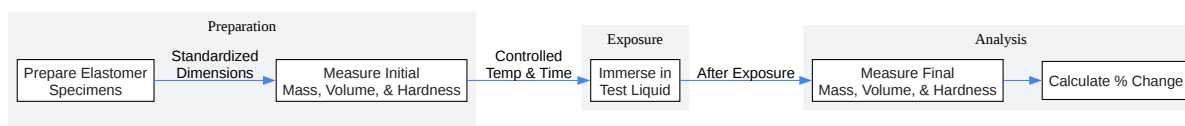
To ensure reliable and reproducible data, the sealing performance of elastomers is evaluated using standardized test methods, such as those developed by ASTM International.

Chemical Resistance Testing (ASTM D471)

This test method evaluates the ability of a rubber composition to withstand the effect of liquids.

Methodology:

- Specimen Preparation: Standardized specimens of the elastomer are prepared.
- Initial Measurements: The initial mass, volume, and physical properties (e.g., hardness, tensile strength) of the specimens are measured.
- Immersion: The specimens are immersed in the test liquid under specified conditions of temperature and time.
- Post-Immersion Analysis: After the immersion period, the specimens are removed, cleaned, and their final mass, volume, and physical properties are measured.
- Calculation: The percentage change in mass, volume, and other physical properties is calculated to determine the effect of the liquid on the elastomer.



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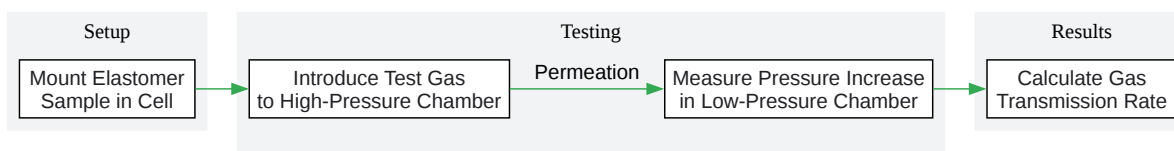
ASTM D471 Chemical Resistance Test Workflow.

Gas Permeability Testing (ASTM D1434)

This standard details the procedure for determining the gas transmission rate through plastic film and sheeting, which can be adapted for elastomeric materials.

Methodology:

- **Sample Mounting:** The elastomer sample is mounted in a gas transmission cell, dividing it into two chambers.
- **Gas Introduction:** A test gas is introduced into one chamber at a specific pressure.
- **Pressure Measurement:** The other chamber is initially at a lower pressure. The rate of pressure increase in this chamber due to gas permeating through the sample is measured using a manometer or pressure transducer.
- **Calculation:** The gas transmission rate (GTR), permeance, and permeability coefficient are calculated from the rate of pressure change, the volume of the low-pressure chamber, and the area and thickness of the sample.



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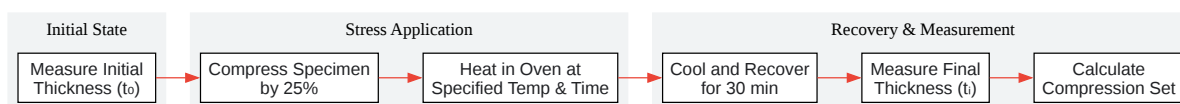
ASTM D1434 Gas Permeability Test Workflow.

Compression Set Testing (ASTM D395 - Method B)

This method measures the ability of a rubber material to retain its elastic properties after prolonged compression.

Methodology:

- **Initial Measurement:** The initial thickness of a cylindrical rubber specimen is measured.
- **Compression:** The specimen is placed in a fixture and compressed to a constant deflection, typically 25% of its original height, using spacer bars.
- **Heating:** The fixture containing the compressed specimen is placed in an oven at a specified temperature for a set duration (e.g., 22 or 70 hours).
- **Cooling and Recovery:** The fixture is removed from the oven and the specimen is taken out. It is allowed to cool and recover at room temperature for 30 minutes.
- **Final Measurement:** The final thickness of the specimen is measured.
- **Calculation:** The compression set is calculated as a percentage of the initial deflection.



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ASTM D395-B Compression Set Test Workflow.

Conclusion and Recommendations

The selection between **Butyl rubber** and Viton™ for sealing applications in research and pharmaceutical settings is highly dependent on the specific operating conditions.

- Choose **Butyl Rubber** (IIR) for:

- Applications requiring the lowest possible gas permeability, such as high-vacuum systems, glove boxes, and long-term storage of gaseous standards.
- Environments where resistance to ketones and esters is necessary.
- Sealing at very low temperatures.
- Choose Viton™ (FKM/FPM) for:
 - High-temperature applications where maintaining a reliable seal is critical.
 - Sealing against a broad range of aggressive chemicals, including hydrocarbons, oils, and strong acids.
 - Applications demanding excellent resistance to weathering and ozone.

For critical applications, it is always recommended to consult manufacturer-specific data sheets and, if necessary, conduct compatibility testing under conditions that closely mimic the intended use.

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